

# Infliximab's Efficacy Across Animal Models of Autoimmune Disease: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Infliximab*

Cat. No.: *B1170848*

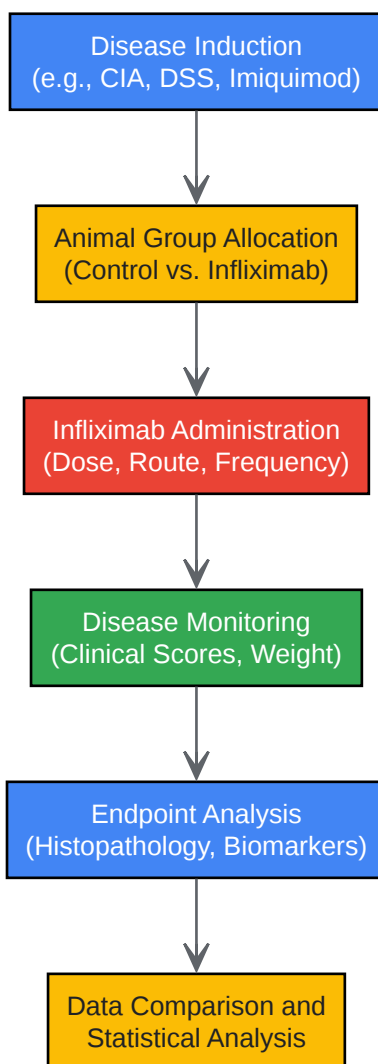
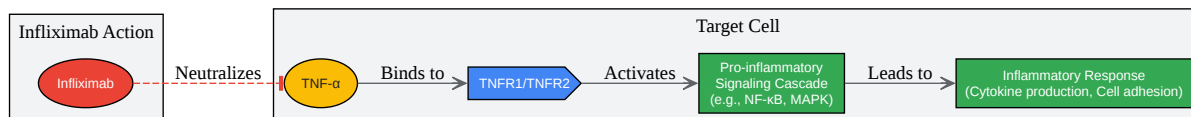
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For researchers, scientists, and drug development professionals, understanding the preclinical efficacy of therapeutic agents is paramount. This guide provides an objective comparison of **infliximab**'s performance in various animal models of autoimmune diseases, supported by experimental data and detailed methodologies.

**Infliximab**, a chimeric monoclonal antibody targeting tumor necrosis factor-alpha (TNF- $\alpha$ ), has demonstrated significant therapeutic effects in a range of autoimmune conditions. Its efficacy has been extensively evaluated in animal models that mimic human diseases such as rheumatoid arthritis, inflammatory bowel disease, psoriasis, and multiple sclerosis. This guide synthesizes the available data to offer a comparative overview of **infliximab**'s effectiveness across these models.

## Mechanism of Action: Targeting TNF- $\alpha$ Signaling

**Infliximab** exerts its therapeutic effect by neutralizing the biological activity of TNF- $\alpha$ , a key pro-inflammatory cytokine. By binding to both soluble and transmembrane forms of TNF- $\alpha$ , **infliximab** prevents its interaction with its receptors (TNFR1 and TNFR2), thereby inhibiting downstream inflammatory signaling pathways.



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- To cite this document: BenchChem. [Infliximab's Efficacy Across Animal Models of Autoimmune Disease: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1170848#infliximab-efficacy-in-different-animal-models-of-autoimmune-disease>]

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